

Personal protective equipment for handling Atinvicitinib

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Compound of Interest

Compound Name: Atinvicitinib

Cat. No.: B10858040

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Essential Safety and Handling Guide for Atinvicitinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Atinvicitinib**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Atinvicitinib**, based on material safety data sheets.^{[1][2]} It is essential to use this PPE to avoid inhalation and contact with eyes and skin.^{[1][2][3]}

PPE Category	Type of Equipment	Specifications and Use Cases
Eye and Face Protection	Safety goggles with side-shields	Required to prevent splashes of liquids or dust from entering the eyes.
Hand Protection	Protective gloves	Nitrile, polyurethane, neoprene, or latex gloves are recommended. Vinyl gloves are not suitable. Gloves should be powder-free and meet ASTM Standard D-6978-(05)-13 for resistance to permeation by chemotherapy drugs. It is advised to change gloves frequently, especially if they become contaminated, torn, or punctured.
Body Protection	Impervious clothing / Gown	A disposable, lint-free gown made of low-permeability fabric with long sleeves and tight-fitting cuffs that fastens in the back is recommended. Gowns should be changed immediately in case of contamination or at the end of a handling session.
Respiratory Protection	Suitable respirator	A fit-tested N95 or N100 respirator should be used when there is a risk of generating airborne powder or aerosols. Use of a respirator should be part of a comprehensive respiratory protection program.

Foot Protection

Disposable shoe covers

Recommended in sterile preparation areas or in the event of a spill to prevent shoe contamination and the spread of the substance.

Standard Operating Procedures for Safe Handling

Engineering Controls:

- Work with **Atinvicitinib** should be conducted in a well-ventilated area, preferably within a chemical fume hood or a biological safety cabinet.
- An accessible safety shower and eyewash station must be available in the immediate work area.

Handling Precautions:

- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where **Atinvicitinib** is handled.
- Wash hands thoroughly with soap and water after handling.

Storage:

- Store **Atinvicitinib** in a tightly sealed container in a cool, well-ventilated area.
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.

Emergency Procedures and Disposal

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating the eyelids. Seek prompt medical attention.

- Skin Contact: Remove contaminated clothing and rinse the affected skin thoroughly with plenty of water. Call a physician.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Accidental Release Measures:

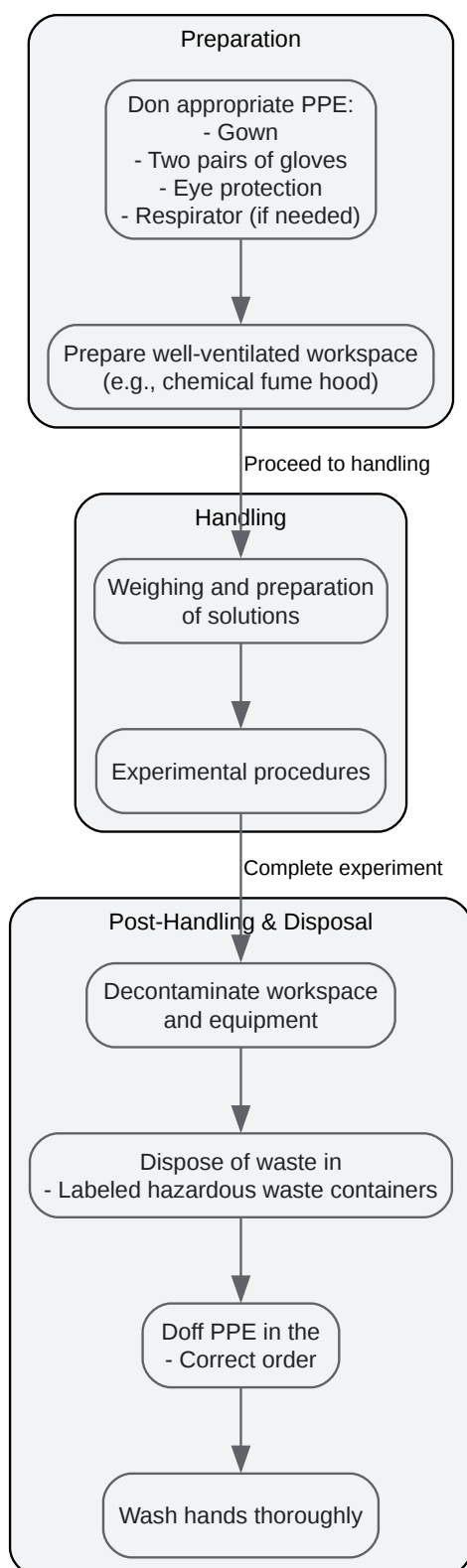
- Use full personal protective equipment during cleanup.
- For liquid spills, absorb with a non-combustible material like diatomite or universal binders.
- Decontaminate surfaces by scrubbing with alcohol.
- Collect all waste in a sealed container for disposal.
- Prevent the substance from entering drains or water courses.

Disposal:

- Dispose of **Atinvicitinib** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of via wastewater or household waste.

Workflow for Safe Handling and Disposal of Atinvicitinib

The following diagram outlines the key steps for the safe handling and disposal of **Atinvicitinib**.



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Safe handling and disposal workflow for **Atinvecitinib**.

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